

# Essential Safety and Operational Guide for 1-Iodo-3,4-methylenedioxybenzene

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## Compound of Interest

Compound Name:	1-Iodo-3,4-methylenedioxybenzene
Cat. No.:	B134573

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This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **1-Iodo-3,4-methylenedioxybenzene**. It is intended for researchers, scientists, and drug development professionals to ensure minimal risk and maintain operational integrity in the laboratory.

## Hazard Summary

**1-Iodo-3,4-methylenedioxybenzene** is classified with the following hazards:

- Skin Irritation (H315): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage (H318): Causes serious eye damage.[\[1\]](#)
- Respiratory Irritation (H335): May cause respiratory irritation.[\[1\]](#)
- Aquatic Hazard (H412): Harmful to aquatic life with long-lasting effects.[\[1\]](#)

Given its structure as a halogenated aromatic compound, it should be handled with care, assuming potential for unknown toxicity. Some benzodioxole compounds are known to have biological activity.

## Quantitative Safety Data

Specific quantitative toxicity data and occupational exposure limits for **1-Iodo-3,4-methylenedioxybenzene** are not readily available. The table below summarizes the available information and provides data for structurally similar compounds for reference. This data should be used with caution as a guideline for risk assessment.

Parameter	Value	Source/Analogue
GHS Hazard Codes	H315, H318, H335, H412	PubChem[1]
Molecular Weight	248.02 g/mol	PubChem[1]
Occupational Exposure Limit (OEL)	Not Available	N/A
LD50 (Oral, Rat)	Not Available	N/A
LD50 (Dermal, Rabbit)	Not Available	N/A
LC50 (Inhalation)	Not Available	N/A

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **1-Iodo-3,4-methylenedioxybenzene**. The following table outlines the recommended PPE.

PPE Category	Recommendation	Rationale and Notes
Hand Protection	Double gloving recommended. Inner Glove: Disposable nitrile gloves. Outer Glove: Viton or laminate film (e.g., SilverShield®/4H®) gloves. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	Standard nitrile gloves offer poor resistance to halogenated hydrocarbons. <a href="#">[5]</a> Viton provides excellent resistance to aromatic and halogenated solvents. <a href="#">[2]</a> <a href="#">[3]</a> Laminate film gloves offer the broadest range of chemical protection and can be worn under a more dexterous outer glove. <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> Always inspect gloves for integrity before use and practice proper removal techniques.
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield must be worn over the goggles when there is a risk of splashing.	Protects against splashes that can cause serious eye damage.
Skin and Body Protection	A chemical-resistant lab coat must be worn at all times. For procedures with a higher potential for exposure, chemical-resistant coveralls are recommended.	Provides a barrier against skin contact and contamination of personal clothing.
Respiratory Protection	All handling of 1-iodo-3,4-methylenedioxybenzene should be conducted within a certified chemical fume hood. If a fume hood is not available or in the event of a significant spill, a NIOSH-approved respirator with an organic	Minimizes inhalation of vapors, which can cause respiratory irritation.

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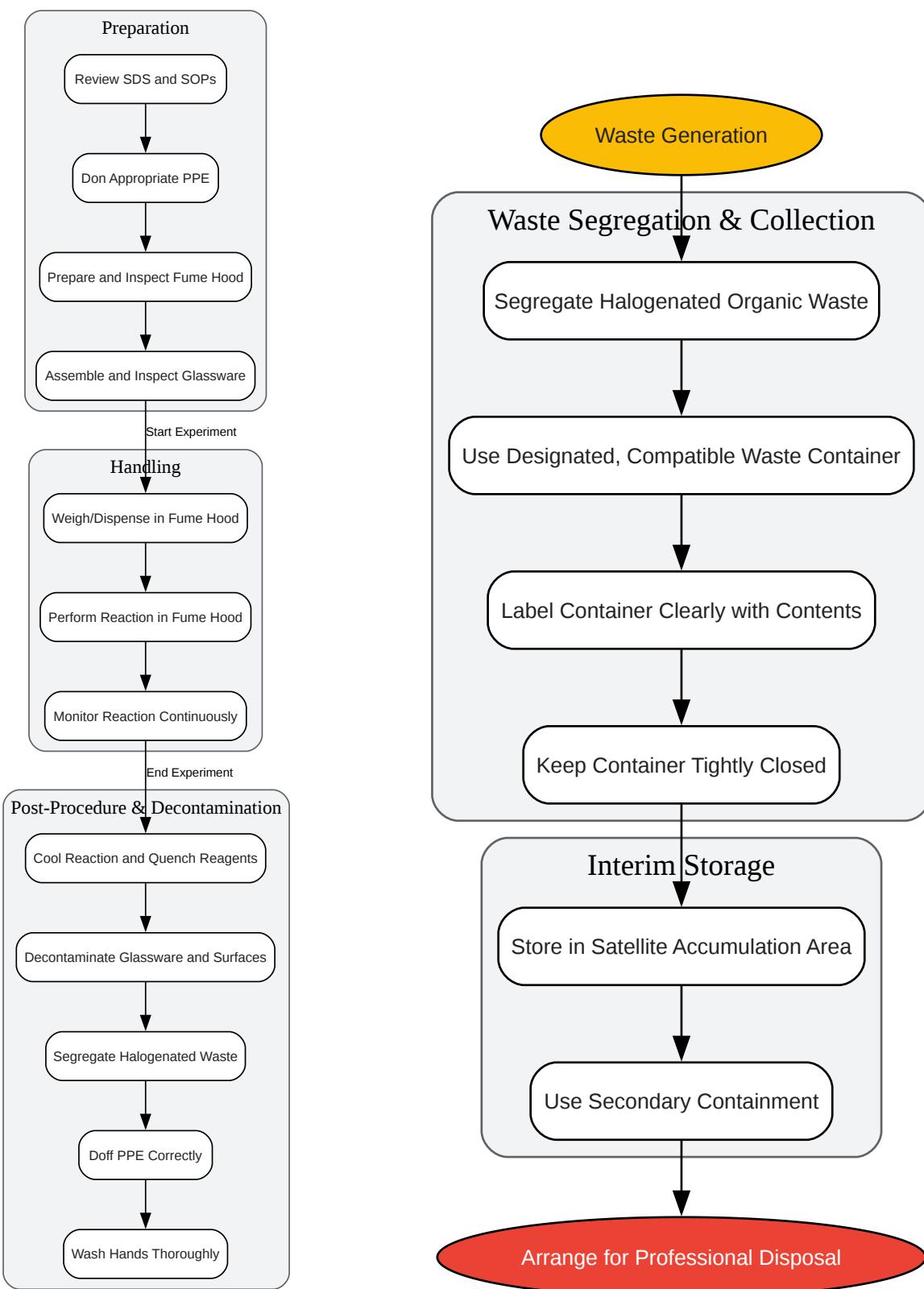
vapor/iodine-specific cartridge  
is necessary.

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## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **1-*Iodo-3,4-methylenedioxybenzene*** is essential for safety.

Experimental Workflow Diagram

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